

C.I. Vat Green 9 light fastness testing standards

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Compound Focus: C.I. Vat Green 9

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Light Fastness of C.I. Vat Green 9

The table below summarizes the light fastness data for **C.I. Vat Green 9** and a selection of other vat dyes for comparison.

C.I. Name	Common Name	Light Fastness (Day Light)	Other Notable Fastness Properties
C.I. Vat Green 9 [1]	Black BB [2]	8 [1]	Washing (ISO 4): 4-5; Soaping: 3-4 [1]
C.I. Vat Green 1 [1]	Green FFB [1]	6-7 [1]	Washing (ISO 4): 4-5; Soaping: 4 [1]
C.I. Vat Green 8 [1]	Khaki 2G [1]	6-7 [1]	Washing (ISO 4): 4-5; Soaping: 3-4 [1]
C.I. Vat Blue 4 [1]	Blue RSN [1]	6 [1]	Washing (ISO 4): 4-5; Soaping: 3R [1]
C.I. Vat Orange 1 [1]	G. Yellow G [1]	5-6 [1]	Washing (ISO 4): 3-4; Soaping: 4-5 [1]

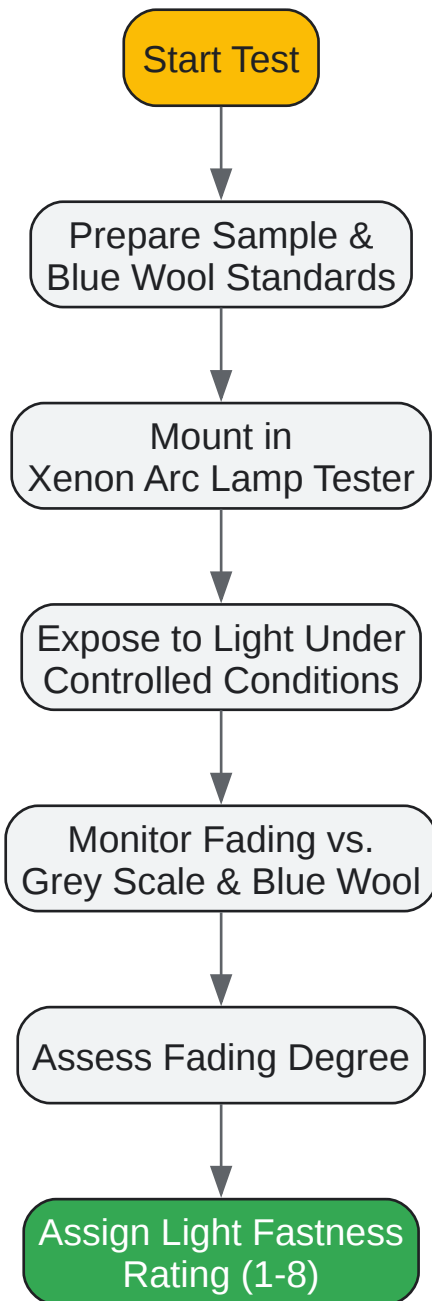
As shown in the table, Vat Green 9 is a top-performing dye, with its light fastness rating of 8 being the highest on the scale [1]. One study notes that vat dyes, as a class, maintain a position as a benchmark for high light and wet fastness, for which reactive dyes are still a lesser alternative [3].

Light Fastness Testing Protocol

The color fastness to light test determines the resistance of a dye to fading when exposed to light. The test is performed according to international standards, primarily **ISO 105-B02** and **AATCC 16** [4] [5]. Here is a detailed breakdown of the methodology:

- **Test Apparatus & Materials:** The test requires a **Light Fastness Tester** equipped with a **Xenon Arc Lamp** to simulate sunlight. Critical materials include the **Blue Wool Standard samples** (a set of 8 dyes on wool with known light fastness, from grade 1 to 8), the dyed fabric specimen, and the Grey Scale for evaluating color change [5].
- **Sample Preparation:** The fabric specimen is cut to a size that fits the sample holder of the equipment (e.g., at least 45mm x 10mm). If the sample is yarn, it is wound onto a card; if it is fiber, it is combed into a uniform layer. The specimen is then mounted on a card alongside the relevant Blue Wool Standard samples [5].
- **Exposure Procedure:** The mounted samples are placed in the tester and exposed to light under controlled temperature and humidity. The exposure continues until the specimen shows a color change equal to that of a specific Grey Scale grade (e.g., grade 4 or 3). The fading of the Blue Wool Standards is monitored simultaneously [5].
- **Assessment & Rating:** After exposure, the **degree of fading of the specimen is compared to the fading of the Blue Wool Standards**. The light fastness rating is the number of the Blue Wool Standard that has faded to the same extent as the specimen. For example, if a specimen fades as much as Blue Wool Standard 6, its light fastness is rated 6 [5].

The following diagram illustrates this experimental workflow:



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Why Vat Green 9 Has High Light Fastness

The exceptional light fastness of Vat Green 9 and other high-performance vat dyes can be attributed to their chemical structure and behavior on the cellulose fiber [3].

- **Molecular Structure:** Vat Green 9 is based on a large, stable **Violanthrone** structure [6] [7]. This annelated, multi-ring system is inherently more resistant to the breaking of chemical bonds by photon energy.
- **Mechanism on Fiber:** Vat dyes penetrate the cellulose fiber in a reduced, water-soluble form (leuco compound) and are then oxidized back to their original, insoluble form inside the fiber [2]. This traps the large dye molecules within the fiber polymer system, creating a very stable physical bond.
- **Resistance to Fading Mechanisms:** Research indicates that the high light fastness of these dyes is due to their resistance to both photo-oxidation and photo-reduction on the dry cellulose fiber. Their stable, fused aromatic structures are less likely to participate in or be degraded by the chemical reactions (like the generation of singlet oxygen) that cause other dyes to fade [3].

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